

Personal protective equipment for handling 2'-Deoxyadenosine-5'-diphosphate

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Compound of Interest

Compound Name: 2'-Deoxyadenosine-5'-diphosphate

Cat. No.: B1220054

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Essential Safety and Handling Guide for 2'-Deoxyadenosine-5'-diphosphate

This guide provides immediate, essential safety and logistical information for handling **2'-Deoxyadenosine-5'-diphosphate**, a purine nucleotide. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

While **2'-Deoxyadenosine-5'-diphosphate** and its salts are generally not classified as hazardous substances, adherence to good laboratory practices and the use of personal protective equipment is essential to minimize exposure.[\[1\]](#)

PPE Category	Item	Specifications
Eye Protection	Safety glasses or goggles	Should be worn to protect from splashes.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option.
Body Protection	Laboratory coat	

Operational and Disposal Plans

Handling and Storage:

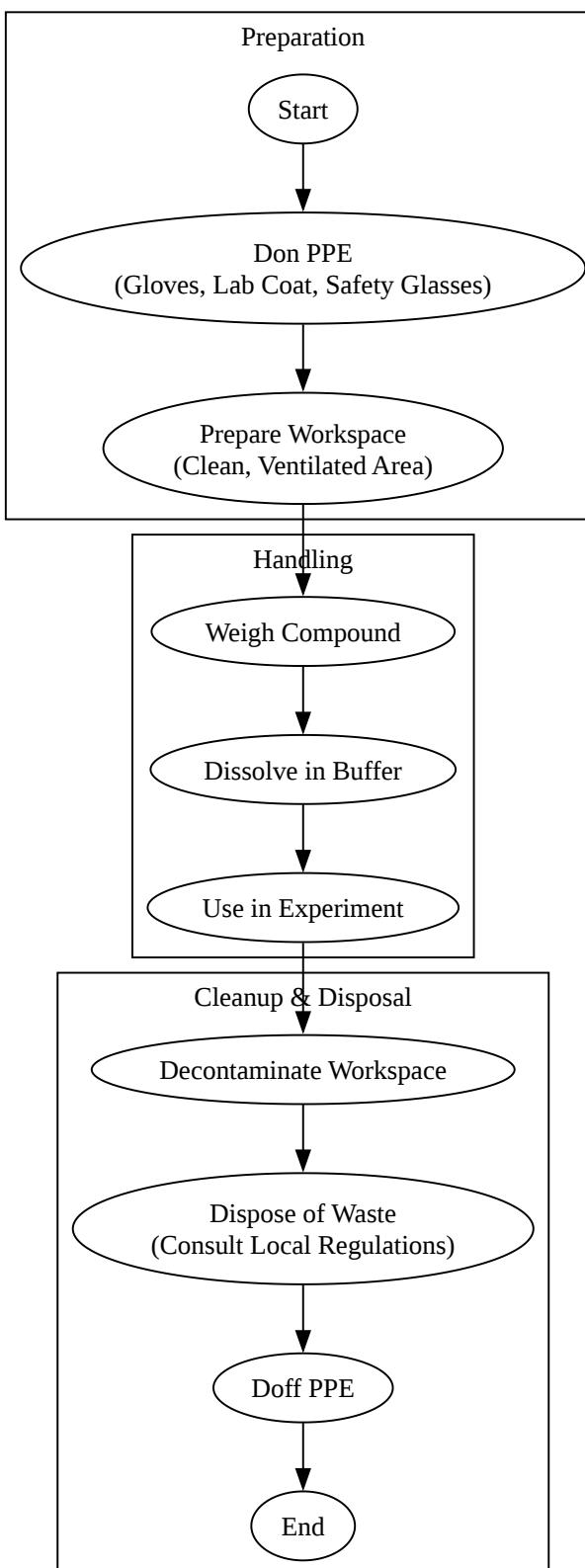
- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.
- Use in a well-ventilated area.[\[3\]](#)
- Keep the container tightly sealed.[\[3\]](#)
- Store in a cool, dry place. For long-term stability, storage at -20°C is recommended.[\[4\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Consult local regulations for proper disposal procedures. Do not empty into drains.[\[1\]](#)

Emergency Procedures

Situation	Procedure
Eye Contact	Rinse cautiously with water for several minutes.
Skin Contact	Wash off with soap and plenty of water.
Inhalation	Move to fresh air. If symptoms persist, consult a physician.
Ingestion	Rinse mouth with water. Do NOT induce vomiting.

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